

Advanced Protocols for the Synthesis of Substituted Morpholines

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Compound of Interest

Compound Name: (S)-tert-butyl 3-formylmorpholine-4-carboxylate

CAS No.: 218594-01-5

Cat. No.: B1438560

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Introduction

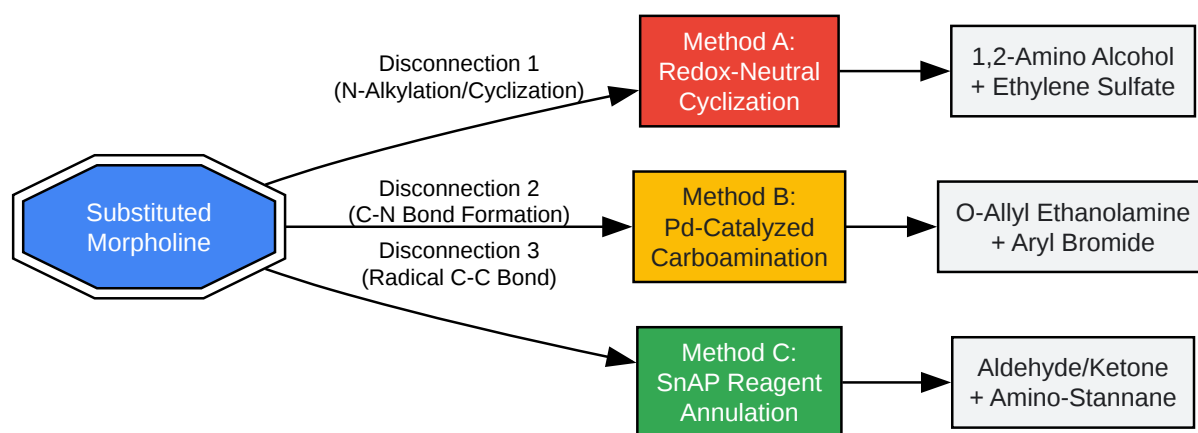
The morpholine (tetrahydro-1,4-oxazine) scaffold is a privileged pharmacophore in medicinal chemistry, appearing in numerous FDA-approved drugs (e.g., Gefitinib, Linezolid, Timolol). Its inclusion often modulates key physicochemical properties:

- **Solubility:** The ether oxygen lowers logP relative to piperidine analogs.
- **Basicity:** The electron-withdrawing oxygen reduces the pKa of the nitrogen (typically ~8.3), improving bioavailability and metabolic stability.
- **Metabolic Stability:** Morpholines effectively block metabolic soft spots when used to cap alkyl chains.

While classical synthesis (e.g., dehydration of diethanolamines) suffices for simple morpholines, modern drug discovery demands substituted (chiral) morpholines with precise stereocontrol. This guide details three distinct, field-proven protocols ranging from scalable redox-neutral cyclizations to stereoselective metal-catalyzed annulations.

Strategic Overview: Retrosynthetic Logic

The construction of the morpholine ring can be approached through three primary disconnections. The choice of method depends heavily on the desired substitution pattern and the availability of chiral precursors.



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Figure 1: Strategic disconnections for morpholine synthesis.

Detailed Protocols

Protocol A: Redox-Neutral Cyclization (Ethylene Sulfate Method)

Best for: Scalable synthesis of N-alkylated morpholines from chiral amino alcohols without harsh acids.

This modern protocol (Ortiz et al., JACS 2024) utilizes ethylene sulfate as a highly reactive, yet controllable, 1,2-biselectrophile. Unlike classical diol dehydration (which requires H_2SO_4 at $>160^\circ\text{C}$), this method proceeds under mild basic conditions.

Mechanism:

- **Regioselective Ring Opening:** The amine nucleophile attacks ethylene sulfate, opening the ring to form an N-(2-sulfatoethyl) intermediate.

- Intramolecular Displacement: Treatment with base (tBuOK) triggers the intramolecular S_N2 attack of the alcohol oxygen onto the carbon bearing the sulfate leaving group.

Reagents:

- Substrate: Chiral 1,2-amino alcohol (1.0 equiv)
- Reagent: Ethylene Sulfate (1.0–1.1 equiv)
- Base: Potassium tert-butoxide (tBuOK) (2.5 equiv)
- Solvent: THF or MeCN (anhydrous)

Step-by-Step Procedure:

- N-Alkylation:
 - Charge a flame-dried round-bottom flask with the 1,2-amino alcohol (10 mmol) and dry THF (50 mL).
 - Cool to 0°C under N₂.
 - Add ethylene sulfate (1.24 g, 10 mmol) portion-wise.
 - Allow to warm to room temperature (RT) and stir for 2–4 hours. Monitoring: TLC/LCMS should show consumption of amine and formation of the polar sulfate ester intermediate.
- Cyclization:
 - Cool the mixture back to 0°C.
 - Add tBuOK (2.8 g, 25 mmol) slowly (exothermic).
 - Warm to RT and stir for 4–12 hours.
- Workup:
 - Quench with saturated aqueous NH₄Cl.

- Extract with EtOAc (3x).[1][2][3] Wash combined organics with brine.[1][2]
- Dry over Na₂SO₄, filter, and concentrate.
- Purification: Flash chromatography (typically MeOH/DCM) or amine-functionalized silica.

Protocol B: Stereoselective Pd-Catalyzed Carboamination

Best for: cis-3,5-Disubstituted morpholines and coupling with aryl halides.[4]

Developed by the Wolfe group, this method constructs the morpholine ring via a Palladium-catalyzed cascade. It couples an O-allylated amino alcohol derivative with an aryl bromide. The reaction creates the C-N bond and a C-C bond simultaneously, setting stereocenters with high fidelity.

Mechanism: The Pd(0) catalyst undergoes oxidative addition with Ar-Br. The resulting Pd(II) species activates the alkene of the O-allyl ether. The amine nitrogen attacks the activated alkene (anti-aminopalladation) or coordinates to Pd followed by syn-insertion, ultimately forming the ring and the C-Ar bond.

Reagents:

- Substrate: O-Allyl-N-Boc-ethanolamine derivative (1.0 equiv) (Pre-synthesize by O-allylation of N-Boc amino alcohol).
- Coupling Partner: Aryl Bromide (1.2 equiv).
- Catalyst: Pd₂(dba)₃ (1–2 mol%) or Pd(OAc)₂. [5]
- Ligand: Dpe-phos (bis(2-diphenylphosphinophenyl)ether) (2–4 mol%) or (±)-BINAP.
- Base: NaOtBu (2.0 equiv) or Cs₂CO₃ (for sensitive substrates).
- Solvent: Toluene or 1,4-Dioxane (anhydrous, degassed).

Step-by-Step Procedure:

- Setup:
 - In a glovebox or under strict Schlenk conditions, combine $\text{Pd}_2(\text{dba})_3$ (18 mg, 0.02 mmol) and Dpe-phos (22 mg, 0.04 mmol) in anhydrous toluene (5 mL). Stir for 30 min at RT to ligate.
- Reaction Assembly:
 - Add the Aryl Bromide (1.2 mmol), the O-allyl substrate (1.0 mmol), and NaOtBu (192 mg, 2.0 mmol).
 - Seal the reaction vessel (pressure tube or crimp vial).
- Heating:
 - Heat to 100°C for 12–18 hours.
 - Note: The reaction mixture typically turns from dark purple/red to orange/brown upon completion.
- Workup:
 - Cool to RT. Dilute with diethyl ether.
 - Filter through a pad of Celite to remove Pd black and inorganic salts.
 - Concentrate the filtrate.[\[2\]](#)[\[6\]](#)
 - Purification: Flash chromatography (Hexanes/EtOAc).

Protocol C: SnAP Reagent Annulation

Best for: High-throughput library generation; spirocyclic morpholines from aldehydes/ketones.

The SnAP (Stannyl Amine Protocol) reagents, developed by the Bode group, allow for the one-pot conversion of aldehydes or ketones into saturated N-heterocycles.[\[7\]](#) This method is ideal for introducing morpholines into complex scaffolds late in a synthesis.

Reagents:

- Substrate: Aldehyde or Ketone (1.0 equiv).[6]
- Reagent: SnAP-M Reagent (Amino-tributylstannane) (1.0 equiv).[6]
- Additives: 4Å Molecular Sieves (powdered).
- Oxidant/Promoter: Cu(OTf)₂ (1.0 equiv) and 2,6-Lutidine (1.0 equiv).[6]
- Solvent: CH₂Cl₂ and HFIP (Hexafluoroisopropanol).

Step-by-Step Procedure:

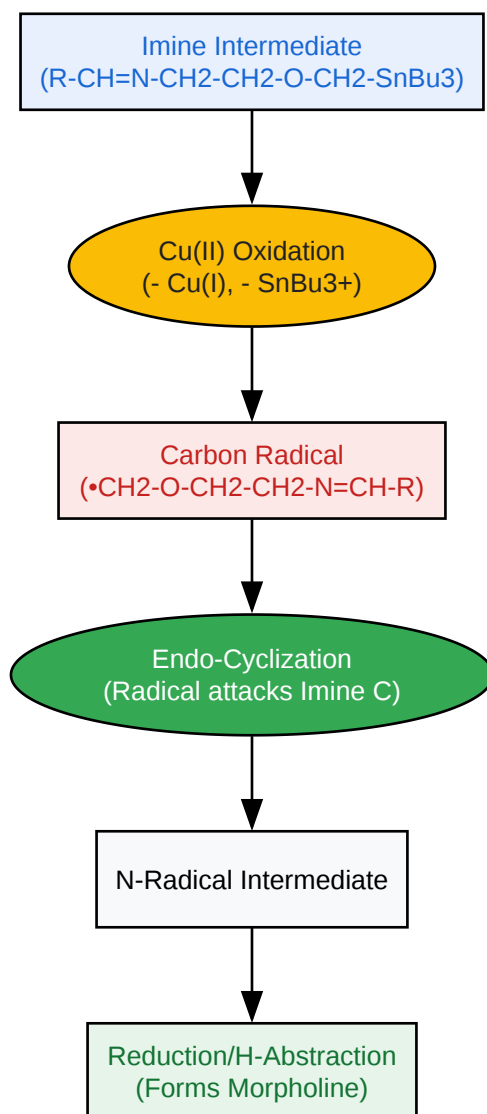
- Imine Formation:
 - Dissolve SnAP-M reagent (0.50 mmol) and the Aldehyde/Ketone (0.50 mmol) in CH₂Cl₂ (2.5 mL).[6]
 - Add 4Å Molecular Sieves (~100 mg).
 - Stir at RT for 2 hours.
 - Filter through a short plug of Celite (rinse with CH₂Cl₂) and concentrate to obtain the crude imine.[6]
- Cyclization (Copper-Mediated):
 - In a separate vial, mix Cu(OTf)₂ (181 mg, 0.50 mmol), 2,6-Lutidine (58 µL, 0.50 mmol), and HFIP (2.0 mL). Stir for 1 hour to form a homogeneous blue/green suspension.
 - Dissolve the crude imine (from Step 1) in CH₂Cl₂ (8.0 mL).
 - Add the imine solution to the Copper/HFIP suspension in one portion.[6]
 - Stir at RT for 12 hours.
- Workup:
 - Quench with 10% aqueous NH₄OH (5 mL) and stir vigorously for 15 min (turns deep blue).

- Separate layers.[1][2] Extract aqueous layer with CH_2Cl_2 . [2]
- Wash organics with water and brine.[2] Dry over Na_2SO_4 .
- Purification: Flash chromatography. Note: Organotin byproducts are non-polar; the morpholine is polar.

Mechanism & Troubleshooting

Pathway Visualization: SnAP Radical Cyclization

The SnAP protocol relies on the oxidation of the C-Sn bond to generate a carbon-centered radical, which cyclizes onto the imine.



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Figure 2: Mechanistic pathway of the SnAP radical annulation.

Troubleshooting Guide

Issue	Protocol	Probable Cause	Corrective Action
Low Yield (General)	A (Ethylene Sulfate)	Incomplete N-alkylation	Ensure Ethylene Sulfate is high quality (white solid, not yellow). Increase time for Step 1.
No Reaction	B (Pd-Catalysis)	Catalyst Poisoning / O ₂	Re-degas solvents. Ensure amine substrate is free of residual acid/salts. Switch to Cs ₂ CO ₃ .
Protode-stannylation	C (SnAP)	Proton source present	Ensure MS 4Å are activated. Avoid acidic impurities in the aldehyde.
Stereocenter Epimerization	B (Pd-Catalysis)	High Temp / Basic	Lower temp to 80°C and extend time. Use weaker base (K ₃ PO ₄).
Purification Difficulty	C (SnAP)	Tin residues	Use KF on Silica gel or wash crude with aqueous KF to precipitate tin fluoride.

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